

Proper Disposal Procedures for Acetophenone Oxime

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Compound of Interest

Compound Name: Acetophenone oxime

Cat. No.: B1294928

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The following guide provides essential safety and logistical information for the proper disposal of **acetophenone oxime**, tailored for researchers, scientists, and drug development professionals. This procedure emphasizes safety, regulatory compliance, and environmental responsibility.

Immediate Safety and Hazard Information

Acetophenone oxime is a chemical compound that requires careful handling. It is harmful if swallowed and can cause serious eye damage.^{[1][2]} It may also lead to irritation of the skin and respiratory tract.^{[3][4]} Upon heating or decomposition, it can emit toxic fumes, including nitrogen oxides.^{[3][5][6]} The toxicological properties of this material have not been fully investigated, warranting a cautious approach.^{[3][7]} It is incompatible with strong oxidizing agents, moisture, acids, metals, and alkalis.^{[3][5][6]}

Hazard and Exposure Data

For quick reference, the following table summarizes key quantitative data for **acetophenone oxime**.

Parameter	Value	Reference
GHS Hazard Statements	H302: Harmful if swallowed H318: Causes serious eye damage	[1][2]
Acute Oral Toxicity (LD50)	2 g/kg (Mouse)	[1][3][8]
Melting Point	55 - 60 °C (131 - 140 °F)	[9]
Boiling Point	118 - 120 °C (244 - 248 °F) at 27 hPa	[9]

Step-by-Step Disposal Protocol

Adherence to a systematic disposal protocol is crucial for ensuring laboratory safety and compliance with environmental regulations. Chemical waste generators are responsible for correctly classifying their waste according to federal, state, and local regulations.[3][7]

Acetophenone oxime should be managed as a hazardous waste.[10][11]

Step 1: Waste Identification and Segregation

- Characterize as Hazardous: Treat all waste containing **acetophenone oxime** (including unused product, contaminated labware, and spill cleanup materials) as hazardous chemical waste.
- Segregate Waste: Do not mix **acetophenone oxime** waste with other waste streams unless compatibility is confirmed.[11] Keep it separate from incompatible materials such as strong acids, bases, oxidizing agents, and metals to prevent hazardous reactions.[3][5][6]

Step 2: Required Personal Protective Equipment (PPE)

Before handling **acetophenone oxime** waste, ensure the following PPE is worn:

- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to OSHA or EN166 standards.[2][3]
- Hand Protection: Use appropriate chemical-resistant gloves.[2][3] Inspect gloves before use.

- Body Protection: Wear a laboratory coat and other protective clothing to prevent skin exposure.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: If dusts are generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[\[3\]](#)[\[9\]](#)

Step 3: Containment and Labeling

- Select a Container: Use a designated, leak-proof, and chemically compatible container with a secure, tight-fitting lid for collecting the waste.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Label Correctly: As soon as waste is added, label the container clearly.[\[11\]](#) The label must include:
 - The words "Hazardous Waste".[\[11\]](#)[\[12\]](#)
 - The full chemical name: "**Acetophenone Oxime**".
 - The associated hazards (e.g., Toxic, Irritant).
 - The date when waste was first added (accumulation start date).[\[11\]](#)

Step 4: On-Site Storage

- Store the sealed and labeled waste container in a designated, secure, and well-ventilated area, away from general laboratory traffic.[\[11\]](#)
- Ensure the storage area has secondary containment to manage potential leaks.[\[11\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[5\]](#) Do not fill containers beyond 90% capacity to allow for expansion.[\[12\]](#)

Step 5: Final Disposal

- Professional Disposal: Arrange for the collection and disposal of the waste through a licensed and certified hazardous waste disposal company.[\[7\]](#)[\[13\]](#) This is the primary and required method for disposal.

- Prohibited Actions: Do not dispose of **acetophenone oxime** down the drain or in the regular trash.^{[1][7][9][12]} This is to prevent environmental contamination, as some related compounds are toxic to aquatic life.^[13]
- Empty Containers: Unless properly decontaminated by triple-rinsing with a suitable solvent, empty containers must also be managed as hazardous waste.^{[13][14]} The rinsate from decontamination must be collected and disposed of as hazardous waste.^[13]

Step 6: Spill Management

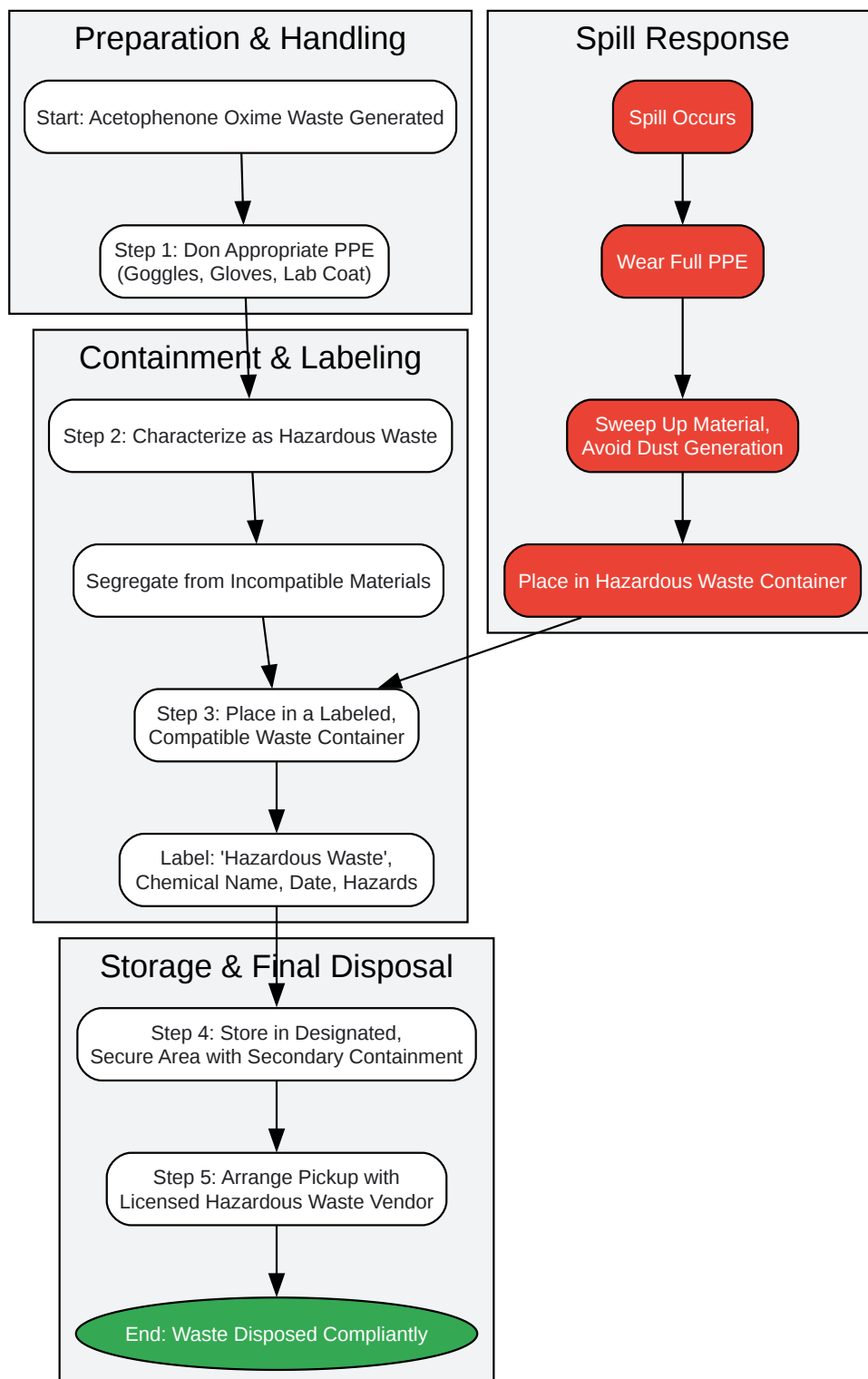
In the event of a spill, follow these procedures immediately:

- Evacuate non-essential personnel from the area.^[10]
- Wearing the appropriate PPE, clean up spills immediately.^[3]
- Avoid the generation of dusts.^{[1][9]}
- Carefully sweep or scoop up the solid material and place it into a suitable, labeled container for disposal as hazardous waste.^{[2][3]}
- After the material has been collected, clean the affected area.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **acetophenone oxime**.

Acetophenone Oxime Disposal Workflow



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Caption: Workflow for the safe disposal of **acetophenone oxime**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. hoelzel-biotech.com [hoelzel-biotech.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Acetophenone oxime | 613-91-2 [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. sigmaaldrich.cn [sigmaaldrich.cn]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. ethz.ch [ethz.ch]
- 13. benchchem.com [benchchem.com]
- 14. cws.auburn.edu [cws.auburn.edu]
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